

calculating metabolic ratios using 5-Hydroxyomeprazole-13C d2

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Compound of Interest

Compound Name: 5-Hydroxyomeprazole-13C,d2
(sodium)

Cat. No.: B12368087

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Abstract

This application note details a robust LC-MS/MS protocol for the quantification of Omeprazole and its primary metabolite, 5-Hydroxyomeprazole, in human plasma.[1][2][3] The method utilizes 5-Hydroxyomeprazole-13C d2 as a stable isotope-labeled internal standard (SIL-IS) to correct for matrix effects and ionization variability, ensuring high-precision metabolic ratio (MR) calculations. This workflow is designed for researchers conducting CYP2C19 phenotyping in pharmacogenomic (PGx) studies and clinical drug development.

Introduction: The CYP2C19 Phenotyping Challenge

Omeprazole is a proton pump inhibitor (PPI) extensively metabolized by the polymorphic enzyme CYP2C19.[4] The metabolic ratio of Omeprazole to 5-Hydroxyomeprazole is the gold-standard phenotypic marker for CYP2C19 activity.

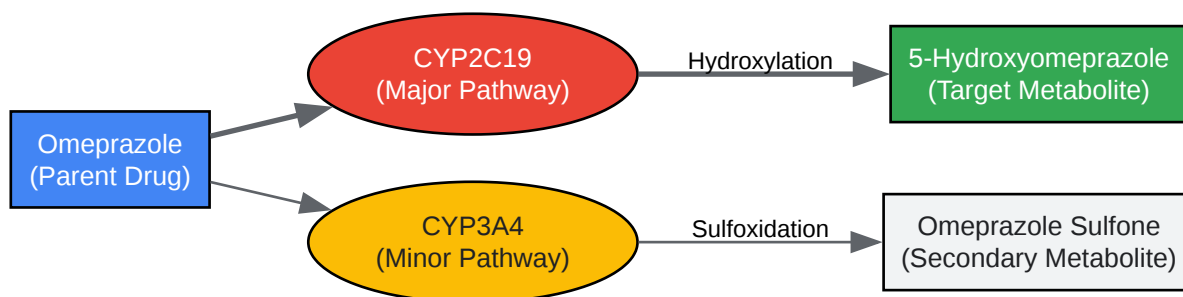
- High Ratio ([Parent] > [Metabolite]): Indicates Poor Metabolizers (PM), who are at risk of drug accumulation and toxicity.

- Low Ratio ($[Metabolite] > [Parent]$): Indicates Ultra-rapid Metabolizers (UM), who may experience therapeutic failure due to rapid clearance.

Accurate phenotyping requires the precise quantification of the metabolite. Using a specific SIL-IS like 5-Hydroxyomeprazole-13C d2 is critical because it mirrors the physicochemical properties of the metabolite exactly, compensating for the signal suppression often observed in plasma protein precipitation methods.

Mechanism of Action & Pathway

Omeprazole undergoes two major metabolic pathways. The hydroxylation to 5-Hydroxyomeprazole is the specific probe for CYP2C19 activity.



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Figure 1: Omeprazole metabolic pathway.[4][5][6] The conversion to 5-Hydroxyomeprazole is the specific marker for CYP2C19 activity.

Experimental Protocol

Materials & Reagents

- Analytes: Omeprazole, 5-Hydroxyomeprazole (Reference Standards).
- Internal Standard (IS): 5-Hydroxyomeprazole-13C d2 (Note: This IS contains one Carbon-13 atom and two Deuterium atoms, resulting in a mass shift of +3 Da relative to the unlabeled metabolite).
- Matrix: Human Plasma (K2EDTA).[7]

- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Formic Acid (FA), Ammonium Formate.

Internal Standard Strategy

Why 5-Hydroxyomeprazole-13C d2?

- Co-elution: It elutes at the exact retention time as the target metabolite, correcting for specific matrix effects at that chromatographic window.
- Mass Differentiation: The +3 Da shift (Precursor m/z 365 vs. 362) prevents "cross-talk" or spectral interference between the analyte and the standard.

Sample Preparation (Protein Precipitation)

- Aliquot: Transfer 50 μ L of plasma into a 1.5 mL centrifuge tube.
- IS Spike: Add 10 μ L of Working Internal Standard Solution (5-Hydroxyomeprazole-13C d2 at 500 ng/mL in 50:50 MeOH:Water).
- Precipitation: Add 200 μ L of ice-cold Acetonitrile containing 0.1% Formic Acid.
- Vortex: Mix vigorously for 30 seconds.
- Centrifugation: Centrifuge at 14,000 rpm (approx. 18,000 x g) for 10 minutes at 4°C.
- Transfer: Transfer 100 μ L of the supernatant to an LC vial containing 100 μ L of water (to improve peak shape). Vortex gently.

LC-MS/MS Conditions

Chromatography (LC):

- Column: C18 Reverse Phase (e.g., Waters XBridge or Phenomenex Kinetex, 2.1 x 50 mm, 1.7 μ m).
- Mobile Phase A: Water + 0.1% Formic Acid + 2mM Ammonium Formate.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[\[1\]](#)[\[8\]](#)

- Flow Rate: 0.4 mL/min.

Time (min)	% Mobile Phase B	Description
0.0	10	Initial Hold
0.5	10	Start Gradient
3.0	90	Elution
3.5	90	Wash
3.6	10	Re-equilibration
5.0	10	End of Run

Mass Spectrometry (MS/MS):

- Source: ESI Positive Mode.
- Scan Type: Multiple Reaction Monitoring (MRM).[\[7\]](#)

Analyte	Precursor (m/z)	Product (m/z)	Cone Voltage (V)	Collision Energy (eV)
Omeprazole	346.1	198.1	20	15
5-OH-Omeprazole	362.1	214.1	22	18
5-OH-Omeprazole-13C d2	365.1	214.1*	22	18

*Note on IS Transition: The product ion 214.1 typically corresponds to the pyridine moiety. If the stable isotopes (13C, d2) are located on the benzimidazole ring, the product ion remains 214.1. If they are on the pyridine ring, the product ion will shift to 217.1. Always perform a product ion scan on your specific IS lot to confirm the correct transition.

Data Analysis & Calculation

Quantification

Calculate the concentration of 5-Hydroxyomeprazole (

) and Omeprazole (

) using the internal standard method.

Use a linear regression (

) weighted

derived from your calibration curve to solve for concentration.

Metabolic Ratio (MR) Calculation

The CYP2C19 phenotype is determined by the ratio of the parent drug to the metabolite at a specific time point (typically 3 hours post-dose).

- Note: Some protocols use the Log Metabolic Ratio (LMR) =

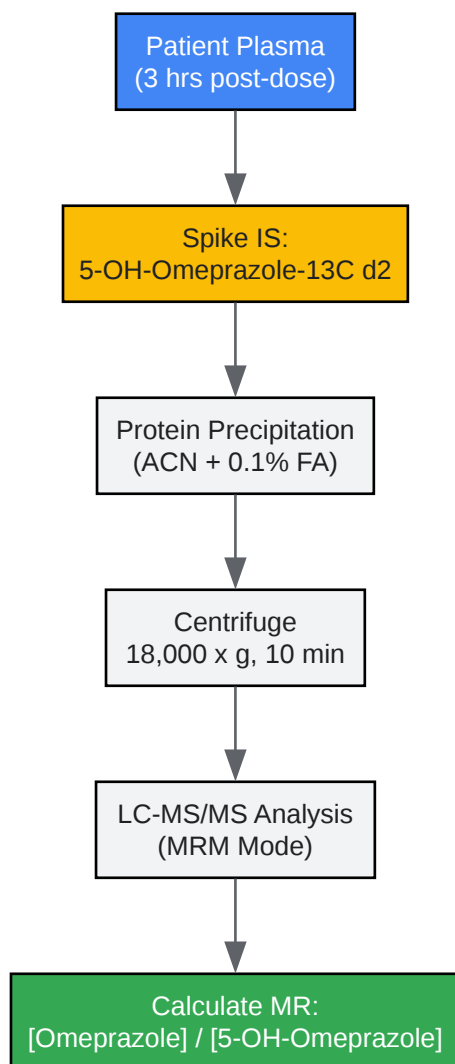
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Phenotype Classification Guide

Based on CPIC guidelines and standard pharmacokinetic data:

Phenotype	Metabolic Ratio (MR)	Clinical Implication
Ultra-rapid Metabolizer (UM)	< 0.1	Risk of therapeutic failure; acid secretion persists.
Extensive Metabolizer (EM)	0.1 – 10.0	Normal therapeutic response.
Poor Metabolizer (PM)	> 10.0	Risk of toxicity; higher AUC; requires dose reduction.

Workflow Visualization



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Figure 2: Step-by-step analytical workflow for metabolic ratio determination.

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